

In-Depth Technical Guide: Material Safety of Reactive Yellow 15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reactive Yellow 15

Cat. No.: B13747826

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the materials in use is paramount to ensuring laboratory safety and procedural integrity. This guide provides an in-depth look at the material safety data for C.I. **Reactive Yellow 15** (CAS No. 12226-47-0), a single azo class dye. The following sections detail its chemical and physical properties, toxicological profile, handling procedures, and emergency response protocols.

Chemical and Physical Properties

Reactive Yellow 15 is a yellow powder soluble in water.^[1] Its key chemical and physical characteristics are summarized below.

Property	Value	Source
Molecular Formula	$C_{20}H_{20}N_4Na_2O_{11}S_3$	[1][2]
Molecular Weight	634.57 g/mol	[1][2]
Appearance	Yellow powder	[1]
Solubility in Water	50 g/L	[1]
Odor	Negligible/Odorless	[3]
Bulk Density	0.6 to 0.8 g/cm ³	[4]
pH (1.0% solution)	6.0 - 6.5	[4]
Thermal Decomposition	> 200 °C	[4]

Toxicological Information

The toxicological data for **Reactive Yellow 15** indicates that it is generally of low acute toxicity. However, it can cause irritation and sensitization.

Endpoint	Result	Species	Method
Oral LD50	> 2000 mg/kg	Rat	Based on similar products
Dermal LD50	No data available	Rabbit	-
Inhalation LC50	No data available	Rat	-
Skin Irritation	Unlikely to be irritating	-	Based on similar products
Eye Irritation	Irritating	-	-
Sensitization	May cause sensitization by inhalation and skin contact	-	-
Mutagenic Effects	No mutagenic effects reported	-	-

Ecotoxicological Information

Reactive Yellow 15 is not readily biodegradable but can be removed by sewage digestion processes. Its presence in an aquatic environment is indicated by its color.[5]

Endpoint	Result	Species	Duration
Fish Toxicity (LC50)	> 500 mg/L	Rainbow Trout	49 hours
Bacterial Inhibition	50-100%	Wastewater bacteria	-

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this substance may be classified as causing skin and eye irritation.[3]

Experimental Protocols

While specific experimental protocols for **Reactive Yellow 15** are not detailed in the provided safety data sheets, the cited toxicological endpoints are typically determined using standardized methods, such as those established by the Organisation for Economic Co-operation and Development (OECD).

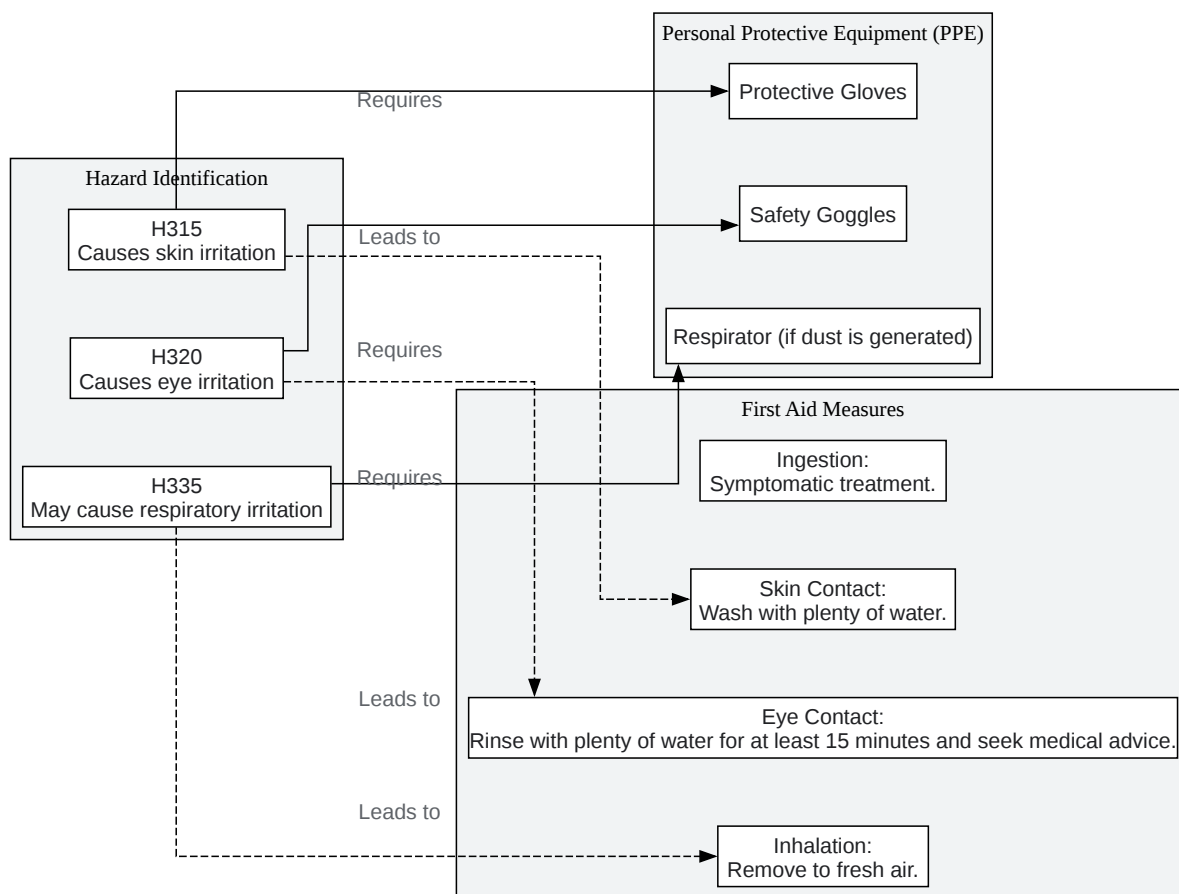
Acute Oral Toxicity (LD50): This is likely determined following OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). This method involves the administration of the test substance to fasted animals in a stepwise procedure. The procedure is designed to use a minimal number of animals and still provide sufficient information on the acute toxicity of the substance.

Eye Irritation: The potential for eye irritation is typically assessed using OECD Guideline 405 (Acute Eye Irritation/Corrosion). This involves the application of the test substance to the eye of an animal and observing the effects on the cornea, iris, and conjunctiva at specific intervals.

Fish Toxicity (LC50): The acute toxicity to fish is generally determined by following OECD Guideline 203 (Fish, Acute Toxicity Test). This test exposes fish to the test substance in water for a set period (e.g., 96 hours), and the concentration that is lethal to 50% of the fish is determined.

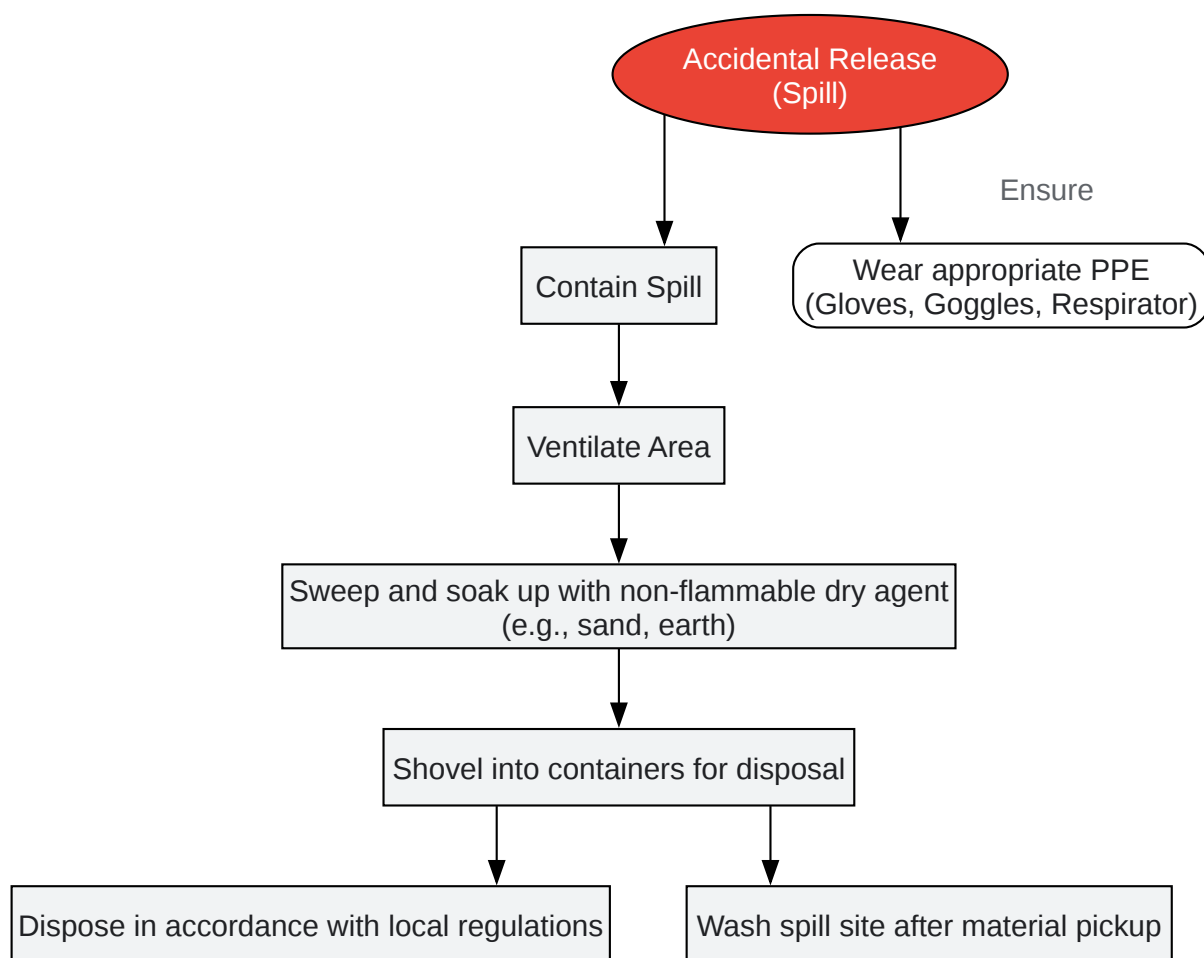
Visualized Workflows and Relationships

To better illustrate the safety protocols and logical relationships associated with handling **Reactive Yellow 15**, the following diagrams have been generated using Graphviz.



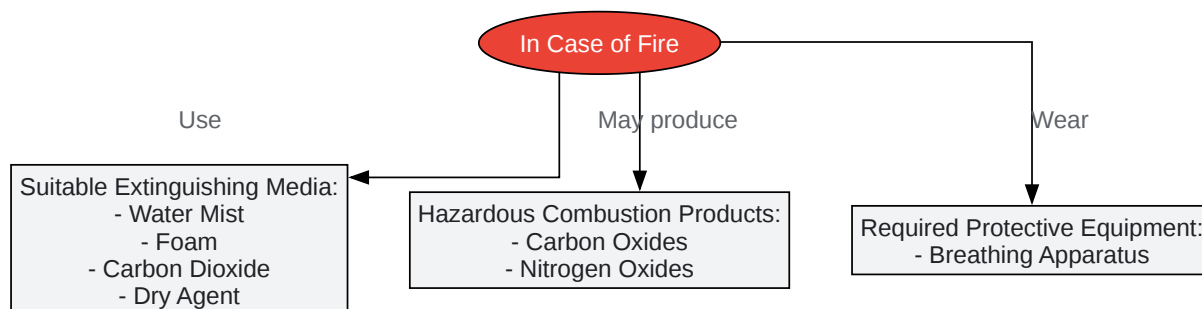
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Caption: Hazard Identification and Corresponding First Aid Measures.



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Caption: Workflow for Accidental Release Measures.



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Caption: Fire Fighting Procedures for **Reactive Yellow 15**.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **Reactive Yellow 15** and ensuring personnel safety.

Handling:

- Observe good standards of hygiene.
- Avoid swallowing, inhaling dust, and contact with skin and eyes.[5]
- Use in a well-ventilated area.[5]
- Wear appropriate personal protective equipment, including gloves and goggles.[5]
- Keep personal exposure below 10 mg/m³ (8-hour time-weighted average) for total inhalable dust and below 5 mg/m³ for total respirable dust.[5]

Storage:

- Store in a cool, ventilated area.[5]
- Keep containers tightly closed.[4]

- Avoid hot and humid conditions.[4]
- Store away from alkaline and reducing agents.[4]

Regulatory Information

Reactive Yellow 15 is subject to various international and national regulations. Under European Union directives, it is classified as an irritant (Xi) with the risk phrase R36: Irritating to eyes.[5] The corresponding safety phrases are S22 (Do not breathe dust), S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), and S51 (Use only in well-ventilated areas).[5]

This technical guide consolidates the available safety information for **Reactive Yellow 15** to aid researchers and professionals in its safe handling and use. Adherence to these guidelines is essential for a secure laboratory environment.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Material Safety of Reactive Yellow 15]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13747826#reactive-yellow-15-material-safety-data-sheet-msds]

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